

2-Ethoxyethyl methacrylate molecular weight and formula

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Compound of Interest

Compound Name: 2-Ethoxyethyl methacrylate

Cat. No.: B1206410

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Technical Guide: 2-Ethoxyethyl Methacrylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **2-Ethoxyethyl methacrylate**, a monomer used in the synthesis of various polymers. The information is presented for easy reference by professionals in research and development.

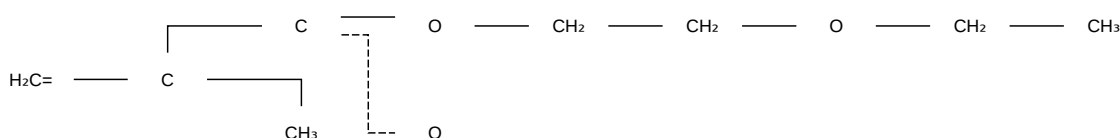
Core Physicochemical Data

The essential molecular details of **2-Ethoxyethyl methacrylate** are summarized in the table below. This data is critical for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Citations
Chemical Formula	C8H14O3	[1] [2]
Molecular Weight	158.19 g/mol	[2] [3] [4]
CAS Registry Number	2370-63-0	[1] [2] [4]

Chemical Structure

The molecular structure of **2-Ethoxyethyl methacrylate** is characterized by a methacrylate group ester-linked to an ethoxyethyl group. This structure dictates its reactivity in polymerization and the physicochemical properties of the resulting polymers.



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Caption: Chemical structure of **2-Ethoxyethyl methacrylate**.

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References

- 1. 2-Ethoxyethyl methacrylate [webbook.nist.gov]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. 甲基丙烯酸-2-乙氧基乙酯 contains 100 ppm hydroquinone monomethyl ether as inhibitor, 99% | Sigma-Aldrich [sigmaaldrich.com]
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